

# Personal protective equipment for handling Benzo(j)fluoranthene

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## Compound of Interest

Compound Name: Benzo(j)fluoranthene

Cat. No.: B125817

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## Essential Safety and Handling Guide for Benzo(j)fluoranthene

This guide provides crucial safety, handling, and disposal information for **Benzo(j)fluoranthene**, a polycyclic aromatic hydrocarbon (PAH). Adherence to these guidelines is essential for the safety of all laboratory personnel and to ensure environmental protection. **Benzo(j)fluoranthene** is classified as a substance that may cause cancer and is very toxic to aquatic life with long-lasting effects.<sup>[1][2][3]</sup> Therefore, it must be handled with extreme caution in a controlled laboratory environment.

## Hazard Summary

Hazard Classification	GHS Code	Description
Carcinogenicity	H350	May cause cancer. <sup>[1][2][3][4]</sup>
Hazardous to the aquatic environment, long-term hazard	H410	Very toxic to aquatic life with long lasting effects. <sup>[1][3][4]</sup>
Hazardous to the aquatic environment, acute hazard	H400	Very toxic to aquatic life. <sup>[1][4]</sup>

## Physical and Chemical Properties



Property	Value
Appearance	Yellow to orange solid; yellow crystals; white powder.[4]
Molecular Formula	C20H12
Molecular Weight	252.32 g/mol .[2]
Solubility	Insoluble in water.[4]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact.



PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn at all times. Gloves must be inspected for integrity before use and changed frequently, especially after direct contact with the compound.
Eye Protection	Safety glasses with side shields or goggles	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and airborne particles.
Respiratory Protection	Respirator	For handling powders or creating aerosols, a full-face respirator with appropriate cartridges should be used. <sup>[5]</sup> In a well-ventilated area or fume hood, a disposable N95 respirator may be sufficient for handling small quantities. <sup>[5]</sup>
Body Protection	Laboratory coat	A buttoned lab coat must be worn to protect the skin and clothing. <sup>[5]</sup> For extensive handling, disposable, one-piece, close-fitting suits at the ankles and wrists are recommended. <sup>[4]</sup>
Foot Protection	Closed-toe shoes	Overshoes should be worn in animal laboratories. <sup>[4]</sup>

## Operational Plan: Safe Handling Protocol

A controlled environment and strict adherence to procedural steps are required to minimize exposure risk.



#### Preparation:

- Ensure all necessary PPE is donned correctly before handling the compound.
- Prepare the workspace within a certified chemical fume hood by lining it with absorbent, disposable material.
- Ensure an eye wash station and safety shower are accessible in the immediate work area.[\[5\]](#)

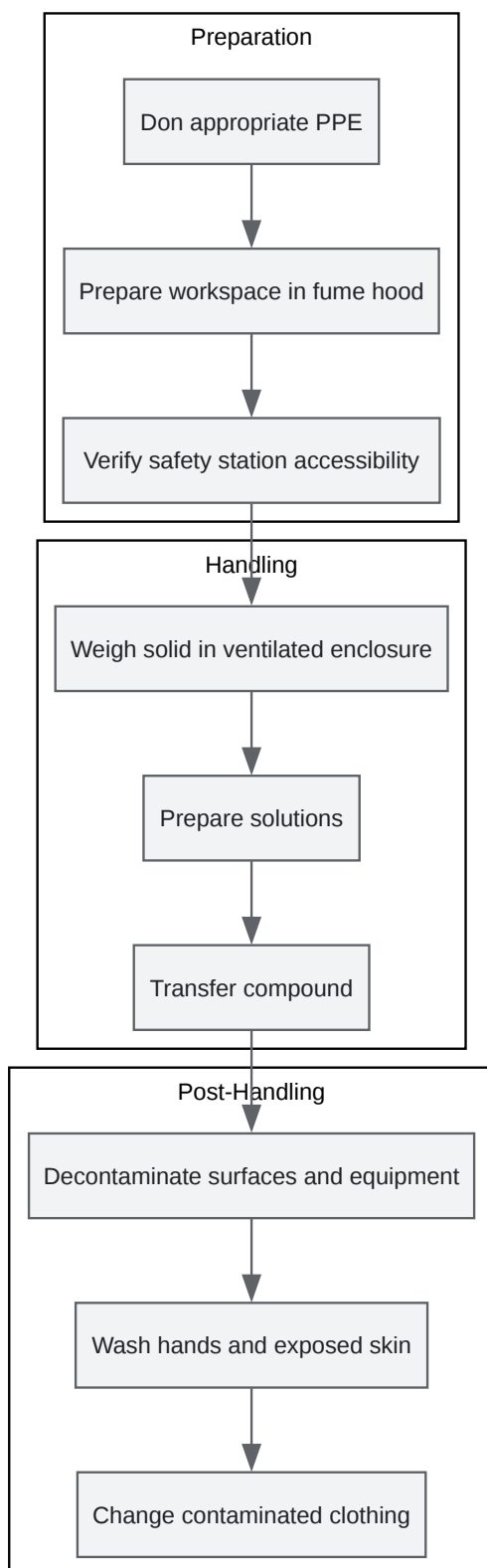
#### Handling:

- Weighing: Weigh the solid compound in a ventilated balance enclosure or within the fume hood to prevent the generation and inhalation of dust.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing. Use safety pipettes for all pipetting.[\[4\]](#)
- Transfers: Where possible, automatically transfer **Benzo(j)fluoranthene** from storage to process containers.[\[6\]](#)

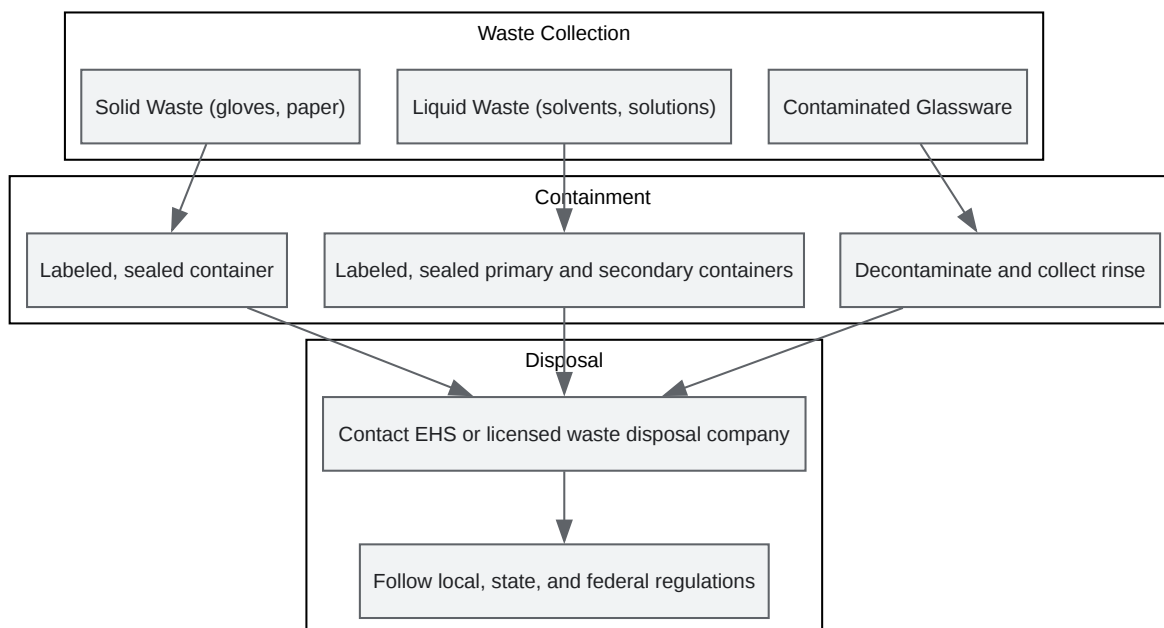
#### Post-Handling:

- After handling, thoroughly decontaminate all surfaces and equipment.
- Wash hands and any exposed skin immediately and thoroughly.[\[6\]](#)
- Promptly change out of any clothing that has been contaminated.[\[6\]](#) Contaminated work clothes should not be taken home.[\[6\]](#)









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